

Essential Safety and Logistics for Handling L-369 (Ketamine Hydrochloride)

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Compound of Interest

Compound Name: L-369

Cat. No.: B15575614

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety protocols and logistical plans for **L-369**, also known as Ketamine Hydrochloride (**CL-369**). Adherence to these guidelines is critical for personnel safety and regulatory compliance.

Quantitative Data Summary

A comprehensive understanding of the physical and toxicological properties of a substance is the foundation of safe laboratory practices. The following table summarizes key quantitative data for Ketamine Hydrochloride.

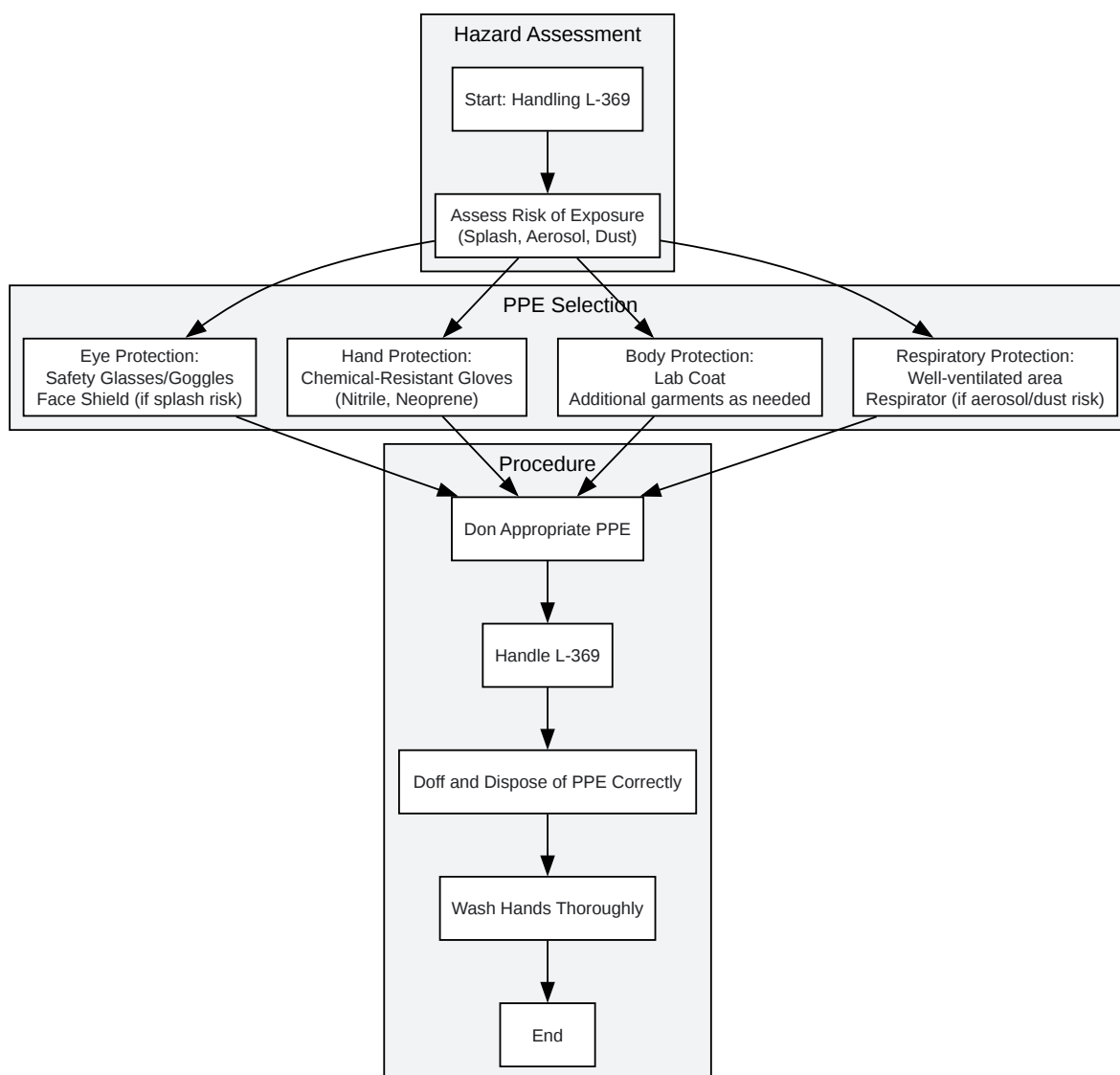
Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₆ ClNO · HCl	[1] [2]
Molecular Weight	274.19 g/mol	[1]
Melting Point	258-265 °C (496.4-509 °F)	[1] [2]
Appearance	White crystalline solid	[1] [2]
Solubility	Soluble in water	[1]
pH (aqueous solution)	3.5 - 5.5	[1]
Oral LD50 (Rat)	477 mg/kg	[3]
Intraperitoneal LD50 (Rat)	224 mg/kg	[3]

Hazard Identification and Personal Protective Equipment (PPE)

Ketamine Hydrochloride is classified as harmful if swallowed or inhaled and causes skin and serious eye irritation.[3] It is also suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure.[3][4] Therefore, appropriate personal protective equipment is mandatory.

Recommended Personal Protective Equipment:

- **Eye Protection:** Safety glasses with side shields or goggles are required.[5][6] A face shield should be worn if there is a potential for splashes.[5]
- **Skin Protection:** A lab coat or work uniform is necessary.[5][6] Consider additional protective garments like sleevelets or aprons for tasks with a higher risk of exposure.[5]
- **Hand Protection:** Chemical-resistant gloves (e.g., disposable nitrile, neoprene, or natural rubber) are required.[6] Double gloving may be necessary for certain procedures.[5]
- **Respiratory Protection:** Use in a well-ventilated area. If engineering controls are insufficient or during tasks that may generate aerosols, a NIOSH/MSHA approved respirator should be worn.[5]



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PPE selection workflow for handling **L-369**.

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is available and in good condition. Read the Safety Data Sheet (SDS) thoroughly.^[7] Work in a designated area, preferably a chemical fume hood, especially when handling the solid form or preparing solutions.^[7]
- **Weighing and Transfer:** When weighing the solid material, do so in a fume hood or a ventilated balance enclosure to minimize inhalation exposure. Use appropriate tools (spatulas, etc.) to handle the compound and avoid creating dust.
- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Spill Management:** In case of a spill, evacuate the area if necessary. For small spills, absorb the material with an inert absorbent and place it in a sealed container for disposal.^[5] Ensure adequate ventilation. Do not allow the product to enter drains.^[2]
- **Hygiene:** Always wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.^[7] Do not eat, drink, or smoke in the laboratory.^[2]

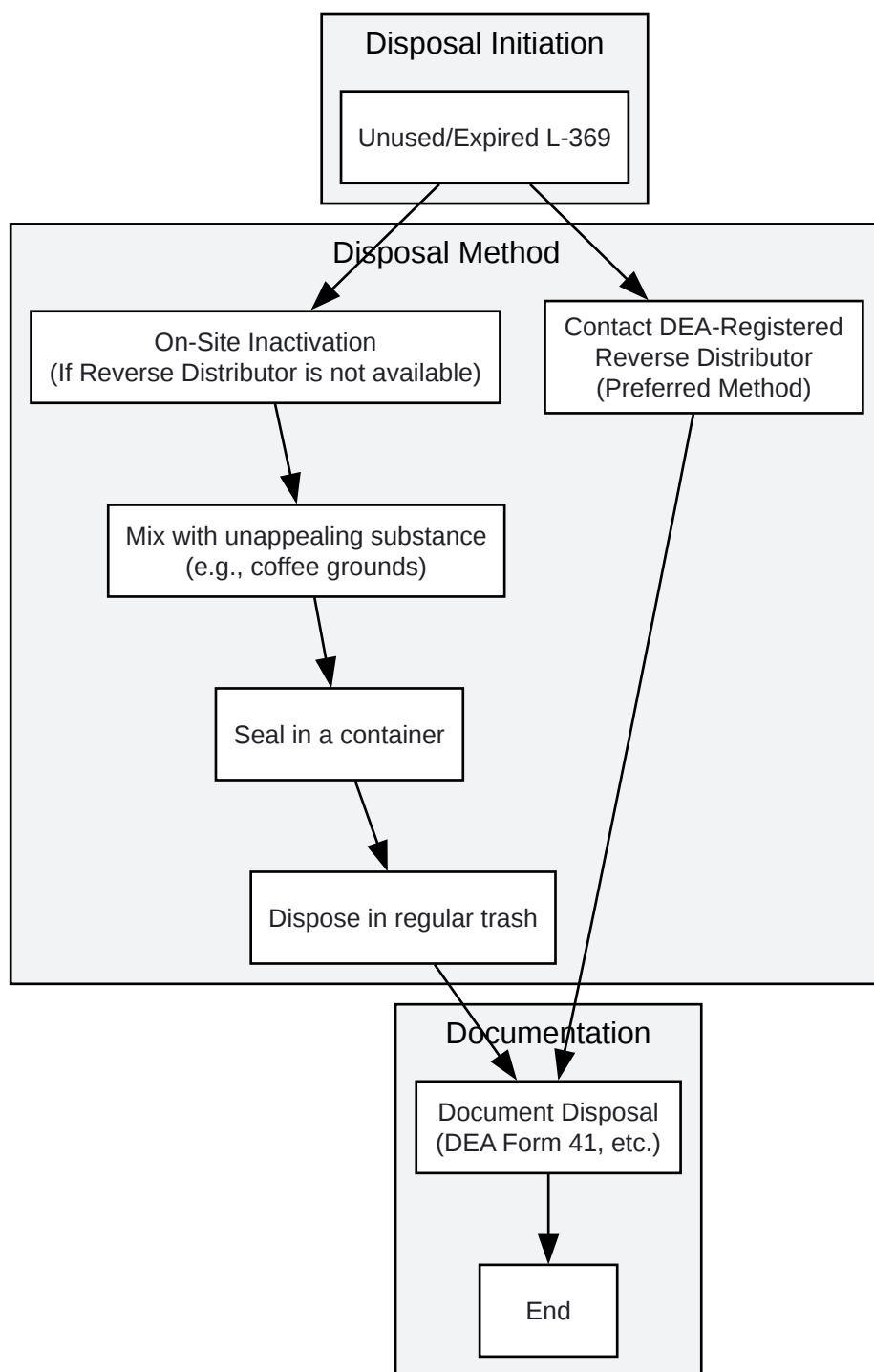
Disposal Plan:

Ketamine is a DEA Schedule III controlled substance, and its disposal must be documented and performed in compliance with all federal, state, and local regulations.^{[6][8]}

- **Render Non-Retrieveable:** Unused or expired ketamine must be rendered "non-retrieveable." This can be achieved by mixing it with an unappealing substance like coffee grounds or cat litter in a sealed container.^[1]
- **Reverse Distributor:** The preferred method for the disposal of controlled substances is through a DEA-registered reverse distributor.^{[8][9]} This requires specific paperwork, including a DEA Form 41 for destruction, which the reverse distributor will typically handle.^[8]
- **Wastage:** For residual amounts in syringes after a procedure ("wastage"), these should be collected in a designated "slurry bottle" and documented on a controlled substance disposal

form.[\[10\]](#)

- Empty Containers: Empty vials should have their labels removed or defaced and can then be disposed of in the appropriate waste stream (e.g., red bag biohazardous waste).[\[9\]](#) The disposal of the empty container must be recorded.[\[9\]](#)
- Prohibited Disposal: Do not flush ketamine down the sink or dispose of it in the regular trash unless it has been rendered non-retrievable.[\[1\]](#)



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